

In-Depth Technical Guide: Certificate of Analysis for 1,1-Diethoxyoctane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxyoctane-d10

Cat. No.: B15558588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies and quality control standards for **1,1-Diethoxyoctane-d10**. The information presented herein is essential for researchers and professionals in drug development and other scientific fields who require a thorough understanding of the purity, identity, and stability of this deuterated compound.

Quantitative Data Summary

The following table summarizes the typical specifications for **1,1-Diethoxyoctane-d10**, based on available product information and standard quality control parameters for deuterated compounds.

Parameter	Specification	Method of Analysis
Chemical Purity	≥98%	Gas Chromatography-Mass Spectrometry (GC-MS)
Isotopic Enrichment	≥99 atom % D	Nuclear Magnetic Resonance (NMR) Spectroscopy / Mass Spectrometry
Molecular Formula	C ₁₂ H ₁₆ D ₁₀ O ₂	Mass Spectrometry
Molecular Weight	212.40 g/mol	Mass Spectrometry
Appearance	Colorless to pale yellow liquid	Visual Inspection
Identity Confirmation	Conforms to structure	¹ H NMR, ¹³ C NMR, GC-MS

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below. These protocols are representative of the techniques used to ensure the quality and purity of **1,1-Diethoxyoctane-d10**.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity Confirmation

Objective: To determine the chemical purity of **1,1-Diethoxyoctane-d10** and confirm its identity by analyzing its mass spectrum.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID) and a Mass Selective Detector (MSD).
- Capillary Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.

Reagents and Materials:

- 1,1-Diethoxyoctane-d10** sample

- High-purity helium (carrier gas)
- Anhydrous dichloromethane or other suitable solvent for sample dilution

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of **1,1-Diethoxyoctane-d10** in the chosen solvent.
- GC-MS Parameters:
 - Inlet Temperature: 250°C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1
 - Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Final hold: 5 minutes at 280°C
 - MSD Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Electron Ionization Energy: 70 eV
 - Mass Range: m/z 30-400
- Data Analysis:
 - The chemical purity is determined by calculating the peak area percentage of the main component in the FID chromatogram.

- The identity is confirmed by comparing the obtained mass spectrum with a reference spectrum or by interpreting the fragmentation pattern. The molecular ion peak and characteristic fragment ions should be consistent with the structure of **1,1-Diethoxyoctane-d10**.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Isotopic Enrichment and Structural Confirmation

Objective: To confirm the molecular structure and determine the isotopic enrichment of **1,1-Diethoxyoctane-d10**.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

Reagents and Materials:

- **1,1-Diethoxyoctane-d10** sample
- Deuterated chloroform (CDCl_3) or other suitable NMR solvent
- Tetramethylsilane (TMS) as an internal standard (optional)

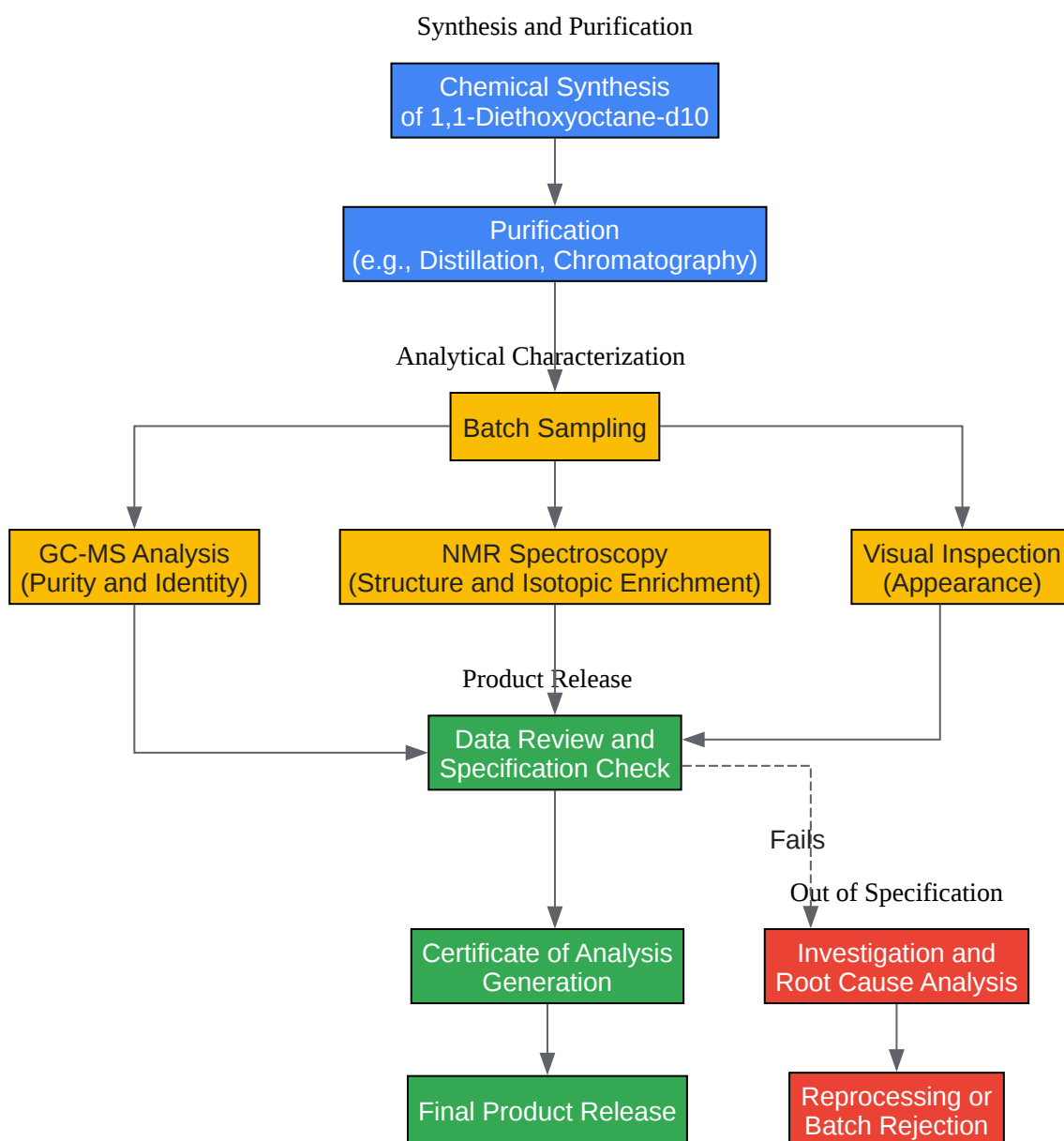
Procedure:

- Sample Preparation: Dissolve approximately 10-20 mg of the **1,1-Diethoxyoctane-d10** sample in 0.6-0.7 mL of the deuterated NMR solvent in an NMR tube.
- ^1H NMR Spectroscopy:
 - Acquire a proton NMR spectrum.
 - The spectrum should show signals corresponding to the non-deuterated positions in the molecule (e.g., the ethoxy groups). The absence or significant reduction of signals corresponding to the deuterated octyl chain confirms successful deuteration.
 - Isotopic enrichment can be estimated by comparing the integral of the residual proton signals in the deuterated positions to the integral of a known non-deuterated signal.

- ^{13}C NMR Spectroscopy:
 - Acquire a carbon-13 NMR spectrum.
 - The spectrum will show signals for all carbon atoms. The signals for the deuterated carbons will be observed as multiplets due to C-D coupling and will have a lower intensity compared to the non-deuterated carbons. This provides further confirmation of the deuteration pattern.
- Data Analysis:
 - Analyze the chemical shifts, coupling constants, and integration of the signals in the ^1H and ^{13}C NMR spectra to confirm that the structure is consistent with **1,1-Diethoxyoctane-d10**.
 - The level of deuteration is determined from the ^1H NMR spectrum by quantifying the residual proton signals at the deuterated positions.

Quality Control Workflow

The following diagram illustrates the logical workflow for the quality control and analysis of **1,1-Diethoxyoctane-d10**, from the initial synthesis to the final product certification.



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Caption: Quality control workflow for **1,1-Diethoxyoctane-d10**.

- To cite this document: BenchChem. [In-Depth Technical Guide: Certificate of Analysis for 1,1-Diethoxyoctane-d10]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558588/docs#in-depth-technical-guide-certificate-of-analysis-for-1-1-diethoxyoctane-d10\]](https://www.benchchem.com/product/b15558588/docs#in-depth-technical-guide-certificate-of-analysis-for-1-1-diethoxyoctane-d10)

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